

material safety data sheet for 2-Bromo-4-fluoro-1-nitrobenzene

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Compound of Interest

Compound Name: 2-Bromo-4-fluoro-1-nitrobenzene

Cat. No.: B1272181

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An In-depth Technical Guide to the Material Safety Data Sheet for **2-Bromo-4-fluoro-1-nitrobenzene**

For Researchers, Scientists, and Drug Development Professionals

This document serves as a comprehensive technical guide to the safe handling, storage, and emergency procedures for **2-Bromo-4-fluoro-1-nitrobenzene**. As a Senior Application Scientist, this guide is structured to provide not just data, but actionable insights grounded in chemical principles and established safety protocols. The information herein is synthesized from authoritative sources to ensure accuracy and trustworthiness, empowering researchers to mitigate risks effectively in a laboratory or manufacturing setting.

Section 1: Chemical Identity and Physicochemical Properties

2-Bromo-4-fluoro-1-nitrobenzene (CAS No. 700-36-7) is a halogenated aromatic nitro compound. Its trifunctional nature, incorporating bromine, fluorine, and a nitro group, makes it a versatile intermediate in the synthesis of complex molecules, particularly active pharmaceutical ingredients (APIs) and agrochemicals.^[1] Understanding its physical properties is the first step in establishing safe handling protocols.

It is crucial to distinguish this compound from its isomer, 2-Bromo-1-fluoro-4-nitrobenzene (CAS No. 701-45-1), as their properties and reactivity may differ. All information in this guide pertains

strictly to CAS No. 700-36-7.

Chemical Structure and Identifiers

The arrangement of the functional groups on the benzene ring dictates the molecule's reactivity and electronic properties.^[1]

Caption: Chemical structure of **2-Bromo-4-fluoro-1-nitrobenzene**.

Table 1: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	700-36-7	^[1] ^[2] ^[3]
IUPAC Name	2-bromo-4-fluoro-1-nitrobenzene	^[2] ^[3]
Molecular Formula	C ₆ H ₃ BrFNO ₂	^[2] ^[3]
SMILES	[O-]--INVALID-LINK-- <chem>C1=C(Br)C=C(F)C=C1</chem>	^[3]
InChI Key	VGYVBEJDXIPSDL- UHFFFAOYSA-N	^[2] ^[3]

| EC Number | 670-950-4 |^[2]^[4] |

Physicochemical Data

These properties are critical for designing experiments, planning storage, and predicting the compound's behavior under various conditions.

Table 2: Physicochemical Properties

Property	Value	Source(s)
Molecular Weight	220.00 g/mol	[2]
Appearance	Pale yellow to green solid/powder/crystal	[1]
Melting Point	41.0 to 45.0 °C	
Boiling Point	~224 °C at atmospheric pressure	[1]

| Density | 1.808 g/cm³ |[1] |

Section 2: Hazard Identification and Classification

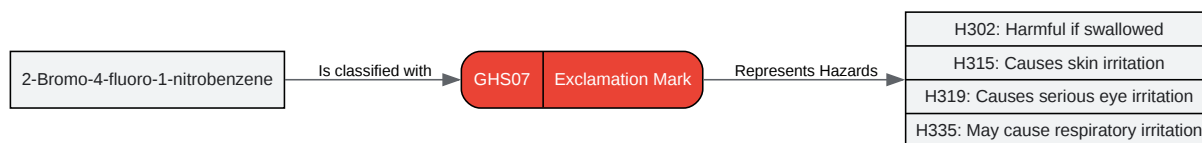
2-Bromo-4-fluoro-1-nitrobenzene is classified as a hazardous substance. The primary routes of exposure are ingestion, skin contact, eye contact, and inhalation.[2][4][5] The Globally Harmonized System (GHS) provides a clear summary of its dangers.

GHS Classification

Table 3: GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[2][4]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[2]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2][4]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	[2][4]

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation |
[4][6] |



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Caption: GHS Hazard summary for the compound.

The presence of the nitro group and halogens on the aromatic ring contributes to its toxicity profile, making it a potent irritant and moderately toxic upon acute exposure.

Section 3: Emergency Response Protocols

A clear, pre-defined emergency plan is critical. All personnel must be trained on these protocols before handling the compound.

First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury from exposure.

Protocol 1: First-Aid for Exposure

- General Advice: Move the victim out of the dangerous area to fresh air. Show this safety data sheet to the attending physician.[7]
- If Inhaled: Relocate the individual to an area with fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[4][5][7]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with plenty of soap and water for at least 15 minutes.[7][8] If skin irritation develops or persists, seek medical attention.[4]

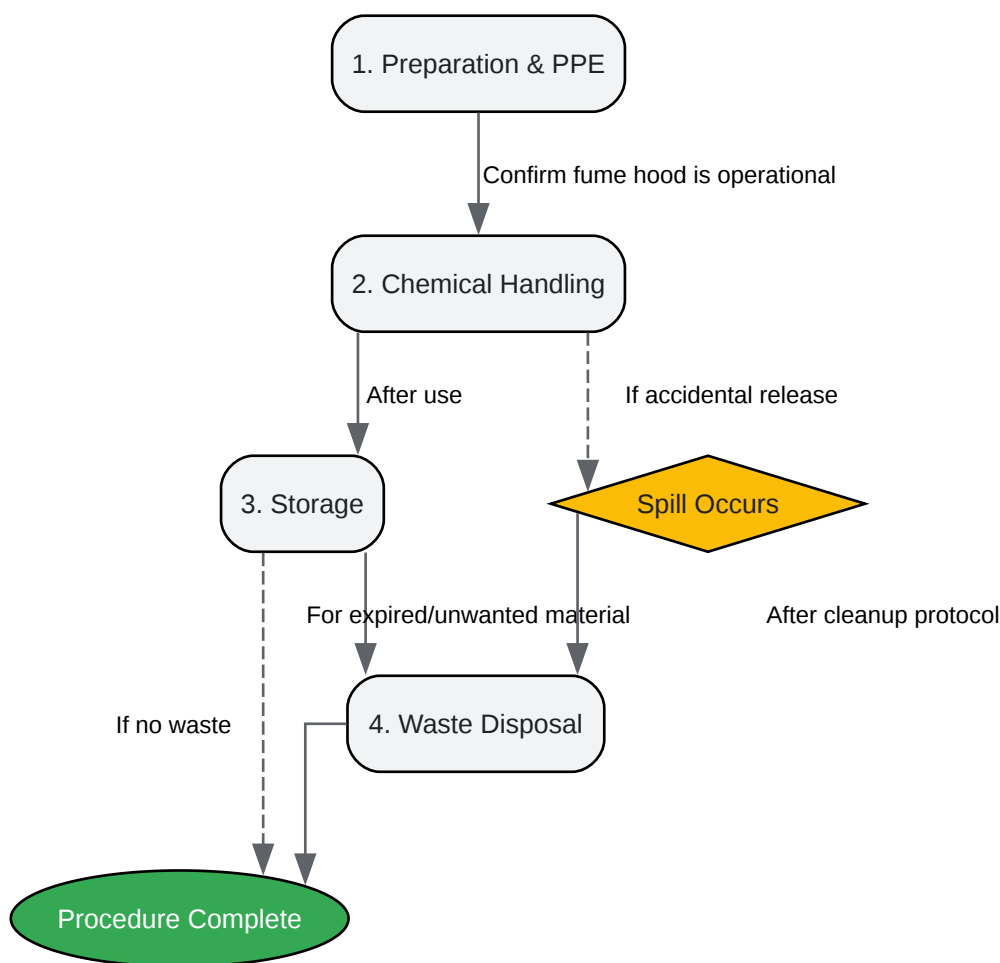
- In Case of Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[4][7] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[7] Rinse the mouth thoroughly with water and contact a physician or Poison Control Center immediately.[5][7]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][7]
- Specific Hazards: During a fire, hazardous decomposition products may form, including carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide gas.[5][7] Vapors may form explosive mixtures with air upon intense heating.
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][7]

Section 4: Safe Handling and Risk Mitigation

A proactive approach to safety involves a combination of engineering controls, appropriate personal protective equipment, and standardized operational procedures.



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Caption: Logical workflow for safe handling of chemicals.

Engineering Controls & Personal Protective Equipment (PPE)

- Ventilation: All work must be conducted in a well-ventilated area, preferably inside a certified chemical fume hood to minimize inhalation exposure.[9] Eyewash stations and safety showers must be readily accessible.[10]
- Eye/Face Protection: Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations. A face shield may be required for tasks with a high splash potential.[9][10]

- Skin and Body Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile or neoprene).[9] Contaminated clothing should be removed and washed before reuse.[8]
- Respiratory Protection: If working outside a fume hood or if dust/aerosols are generated, use a NIOSH/MSHA-approved respirator.[10]

Handling and Storage Protocols

Protocol 2: Safe Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[8] Avoid the formation of dust and aerosols.[7] Do not eat, drink, or smoke in areas where the chemical is handled.[11] Wash hands thoroughly after handling.[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[8][9] The storage area should be locked up.[4] Keep away from incompatible materials such as strong oxidizing agents and bases.[9][10]

Spill Response

Protocol 3: Accidental Spill Cleanup

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear all required PPE, including respiratory protection.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand) to contain the spill. Avoid creating dust.[7]
- Collect: Carefully pick up the absorbed material and place it into a suitable, sealed container for disposal.[7]
- Decontaminate: Clean the affected area thoroughly.
- Dispose: Dispose of the waste in accordance with local, regional, and national regulations.[8]

Section 5: Toxicological & Ecological Information

While comprehensive toxicological data is not always available for research chemicals, the existing classifications provide a strong basis for risk assessment.

- Acute Toxicity: The compound is classified as harmful if swallowed, inhaled, or in contact with skin.[2]
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[11][12]
- Germ Cell Mutagenicity: No data available.[12]
- Ecological Information: Data on the environmental impact of this compound is limited. As a precaution, do not let the product enter drains or surface water.[8]

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